

# Personal protective equipment for handling NF 115

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## Compound of Interest

Compound Name: NF 115

Cat. No.: B1246206

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## Essential Safety and Handling Guide for NF 115

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **NF 115** (CAS 155909-06-1), a specific ligand for mitochondrial benzodiazepine receptors. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**NF 115** is a chemical that requires careful handling due to its potential health hazards. The primary risks associated with this compound are skin and eye irritation.<sup>[1]</sup> It is also combustible.<sup>[1]</sup> Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile)
Eye/Face Protection	Safety Glasses/Goggles	ANSI Z87.1 certified safety glasses with side shields or goggles. A face shield may be required for larger quantities or when there is a splash hazard.
Skin and Body Protection	Laboratory Coat	Standard laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator if handling large quantities or if dusts are generated and ventilation is inadequate.

## Safe Handling and Operational Procedures

Adherence to standard laboratory safety practices is the first line of defense against exposure.

Step-by-Step Handling Protocol:

- Preparation:
  - Ensure the work area is clean and uncluttered.
  - Verify that an eyewash station and safety shower are readily accessible.
  - Confirm that a chemical spill kit is available and you are familiar with its contents and use.
- Personal Protective Equipment (PPE):
  - Before handling **NF 115**, don the recommended PPE as detailed in the table above.
- Handling the Compound:

- Handle **NF 115** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with the skin and eyes.<sup>[1]</sup>
- Prevent the generation of dust.
- Keep the container tightly closed when not in use.
- After Handling:
  - Thoroughly wash hands with soap and water after handling is complete.
  - Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.<sup>[1]</sup>

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

### First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[1]</a>
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. <a href="#">[1]</a>
Inhalation	Move the exposed individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention immediately.

## Spill Response Protocol

This protocol is for minor laboratory spills. For major spills, evacuate the area and contact your institution's emergency response team.

- Alert Personnel: Notify others in the immediate area of the spill.
- Contain the Spill:
  - For solid spills, carefully sweep or scoop the material to avoid creating dust.
  - For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or earth) to dike the spill and prevent it from spreading.
- Clean-Up:
  - Wearing appropriate PPE, collect the spilled material and absorbent into a suitable container for hazardous waste.

- Clean the spill area with a detergent and water solution.
- Disposal:
  - Label the container with the contents and "Hazardous Waste."
  - Dispose of the waste according to your institution's and local regulations.

## Disposal Plan

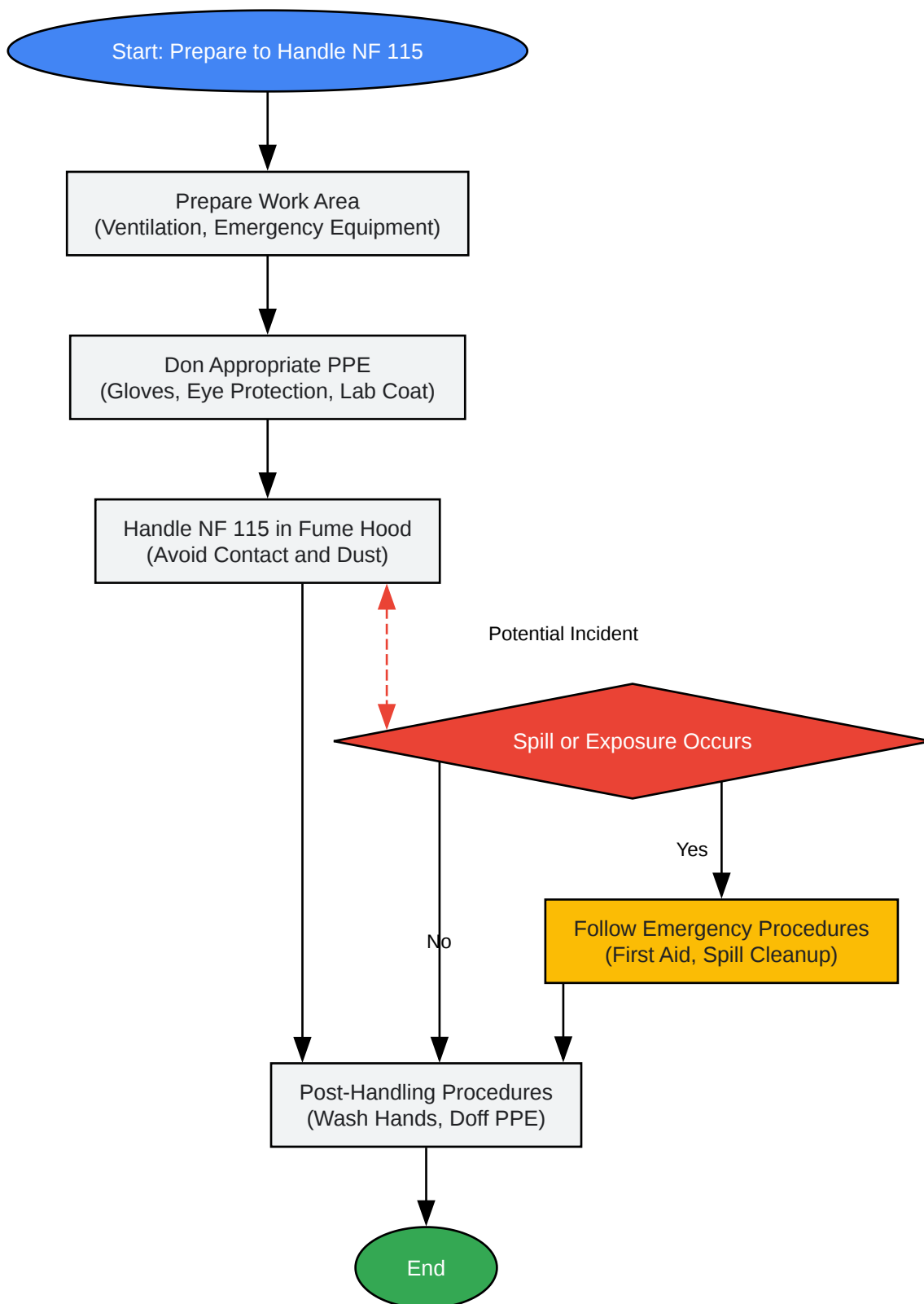
Proper disposal of **NF 115** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Guidance:

- Segregation:
  - Collect all waste materials containing **NF 115**, including unused product, contaminated absorbents, and disposable PPE, in a designated, properly labeled, and sealed hazardous waste container.
- Labeling:
  - Clearly label the waste container as "Hazardous Waste" and list the contents, including "**NF 115** (CAS 155909-06-1)."
- Storage:
  - Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from incompatible materials.
- Disposal Request:
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **NF 115** down the drain or in the regular trash.

## Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **NF 115**.



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Caption: Workflow for the safe handling of **NF 115**.

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## References

- 1. acs.org [acs.org]
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